

Application Notes and Protocols for Lipid-Based Transfection of CEP120 siRNA

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Compound of Interest

Compound Name: CEP120 Human Pre-designed
siRNA Set A

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Introduction

Centrosomal Protein 120 (CEP120) is a critical regulator of centriole duplication, maturation, and subsequent ciliogenesis.[1][2][3] It plays a crucial role in the microtubule-dependent coupling of the nucleus and the centrosome, a process vital for the migration and self-renewal of neural progenitors during brain development.[1][4][5] Given its central role in cell cycle progression and development, CEP120 is a protein of significant interest. Mutations in the CEP120 gene have been linked to ciliopathies such as Joubert syndrome and Jeune asphyxiating thoracic dystrophy.[1][3]

RNA interference (RNAi) using small interfering RNA (siRNA) is a powerful method for studying gene function by specific knockdown of target gene expression.[6] Lipid-based transfection reagents are a widely used tool for delivering siRNA into a broad range of cell types.[7][8] These reagents are typically composed of cationic lipids that form complexes, or lipoplexes, with negatively charged siRNA molecules.[7][9] The positively charged lipoplexes interact with the negatively charged cell membrane, facilitating cellular uptake through endocytosis.[7][10]

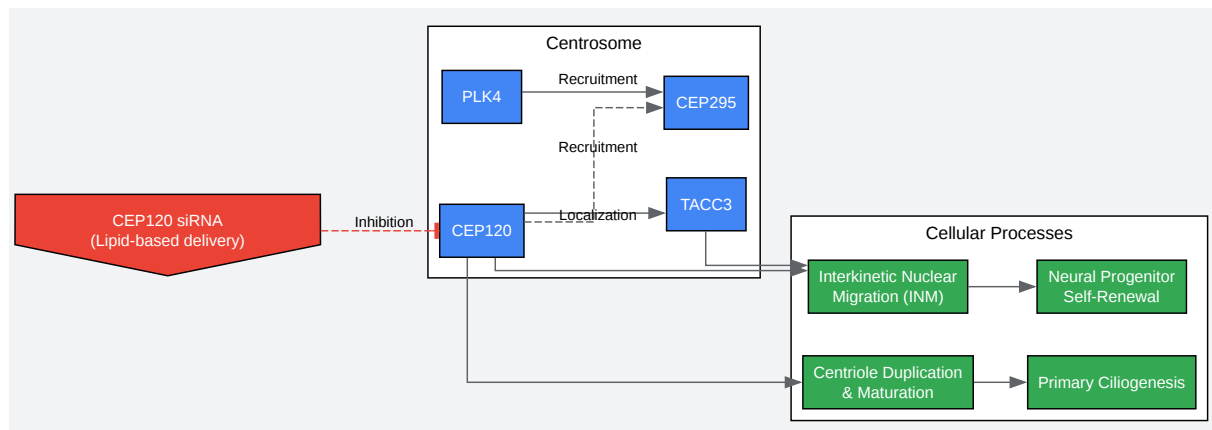
This document provides a detailed protocol for the effective knockdown of CEP120 using lipid-based transfection reagents, guidance on optimizing transfection conditions, and methods for assessing the experimental outcome.

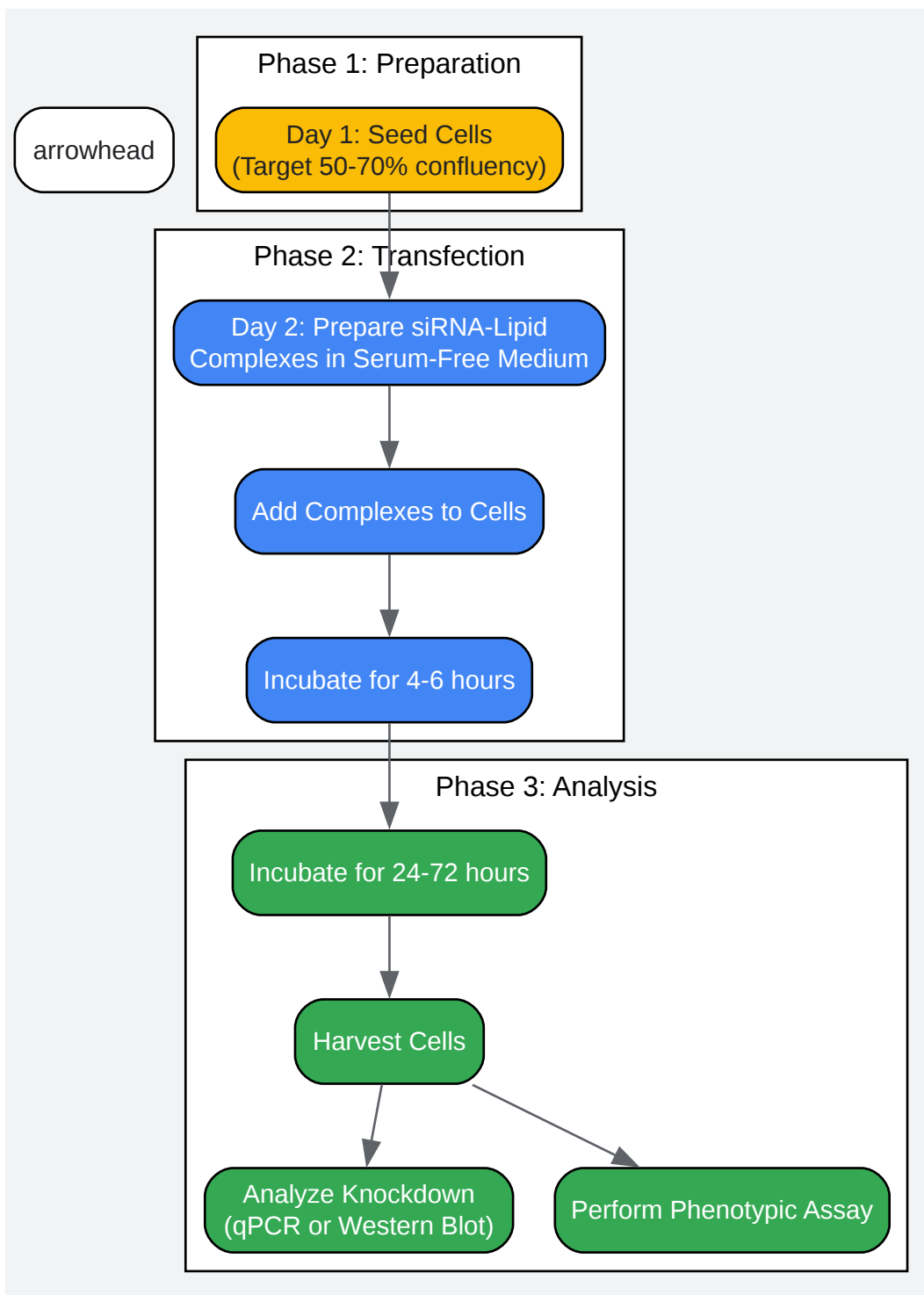
Signaling Pathway and Experimental Workflow

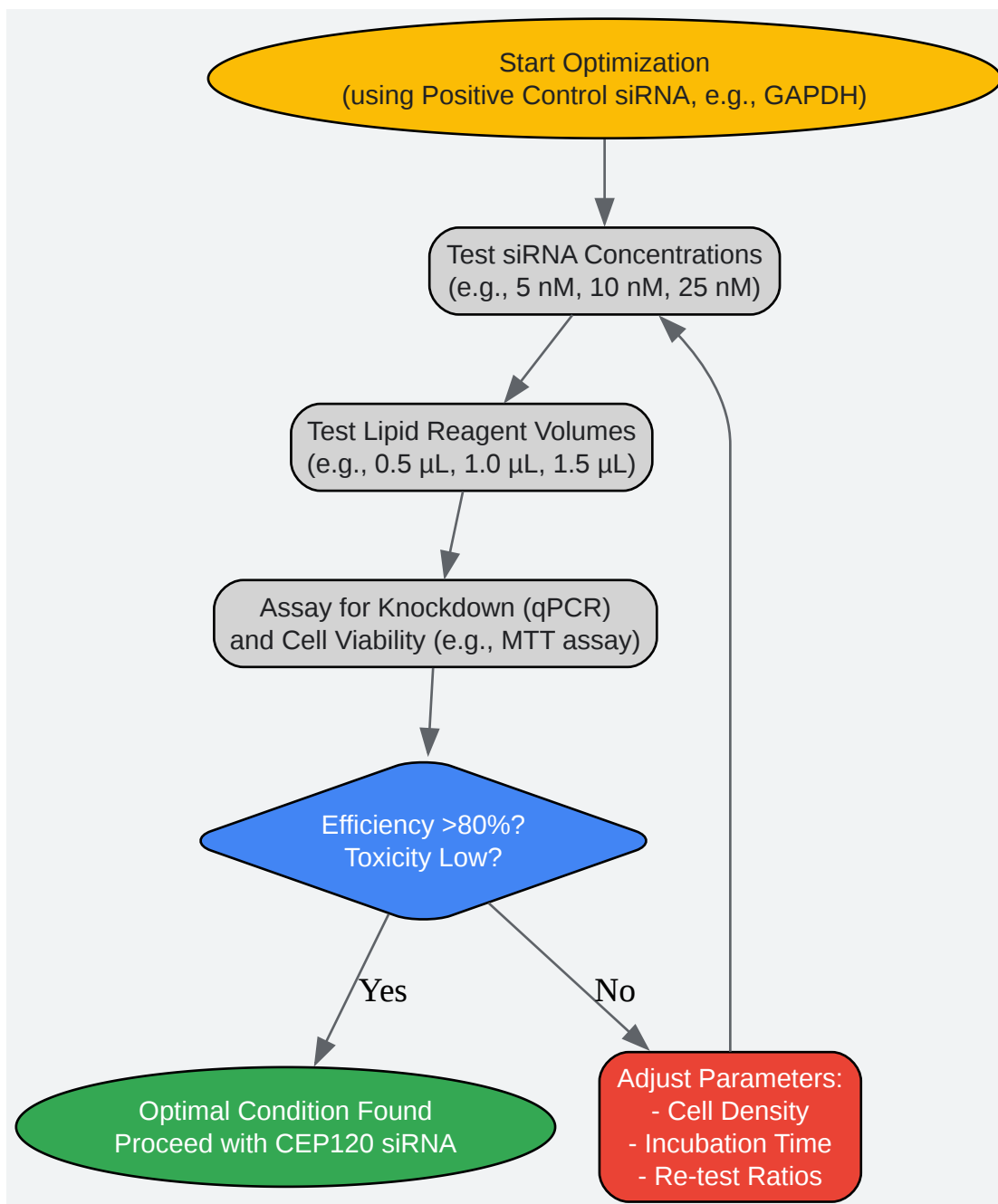
To effectively design and interpret CEP120 knockdown experiments, it is essential to understand both the biological context of the protein and the experimental steps involved.

CEP120 Signaling and Function

CEP120 is a key component of the centrosome, acting as a hub for centriole biogenesis.^[3] It is required for the recruitment of other essential proteins to the centriole and plays a role in regulating the localization of Transforming Acidic Coiled-Coil protein 3 (TACC3) in neural progenitors.^{[1][2][4]} Its function is integral to the formation of primary cilia, which act as cellular antennae for various signaling pathways.







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